

# Personal protective equipment for handling 5-Bromonicotinaldehyde

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## Compound of Interest

Compound Name: 5-Bromonicotinaldehyde

Cat. No.: B046077

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## Essential Safety and Handling Guide for 5-Bromonicotinaldehyde

This guide provides critical safety, handling, and disposal protocols for **5-Bromonicotinaldehyde**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

### Hazard Summary

**5-Bromonicotinaldehyde** is a hazardous substance requiring careful handling. Key hazard classifications include:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)[\[3\]](#)
- Skin Sensitization (Category 1): May cause an allergic skin reaction.[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[\[1\]](#)[\[3\]](#)

### Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **5-Bromonicotinaldehyde**.<sup>[4]</sup> The following table summarizes the required equipment.

Protection Type	Specific Equipment	Purpose & Guidelines
Engineering Controls	Chemical Fume Hood	Work in a well-ventilated area, preferably a chemical fume hood, to maintain low airborne concentrations. <sup>[4]</sup>
Eyewash Station & Safety Shower	Facilities must have an eyewash station and safety shower in the immediate vicinity of potential exposure. <sup>[4]</sup>	
Eye/Face Protection	Chemical splash-resistant safety goggles with side protection or a face shield. <sup>[1]</sup> <sup>[4]</sup>	Must be tested and approved under standards such as OSHA 29 CFR 1910.133 or EU EN166. <sup>[4]</sup> A face shield may be required for splash risks. <sup>[4]</sup>
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Butyl rubber). <sup>[1]</sup> <sup>[4]</sup>	Select gloves based on an evaluation of skin hazards, duration of use, and chemical resistance. <sup>[4]</sup>
Body Protection	Laboratory coat or appropriate protective clothing. <sup>[4]</sup>	Prevents skin exposure. <sup>[4]</sup> Contaminated clothing should not be allowed out of the workplace and must be washed before reuse. <sup>[4]</sup>
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required if ventilation is inadequate, dust is generated, or exposure limits are exceeded. <sup>[4]</sup> Use only in a well-ventilated area or outdoors. <sup>[3]</sup> <sup>[4]</sup>

## Chemical and Physical Properties

Understanding the properties of **5-Bromonicotinaldehyde** is fundamental to its safe handling.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrNO[2][5]
Molecular Weight	186.01 g/mol [2][3]
Appearance	Solid[5]
Purity	96-97%[3][5]
Melting Point	98-102 °C[3]
CAS Number	113118-81-3[2][3][5][6]

## Operational and Disposal Plans

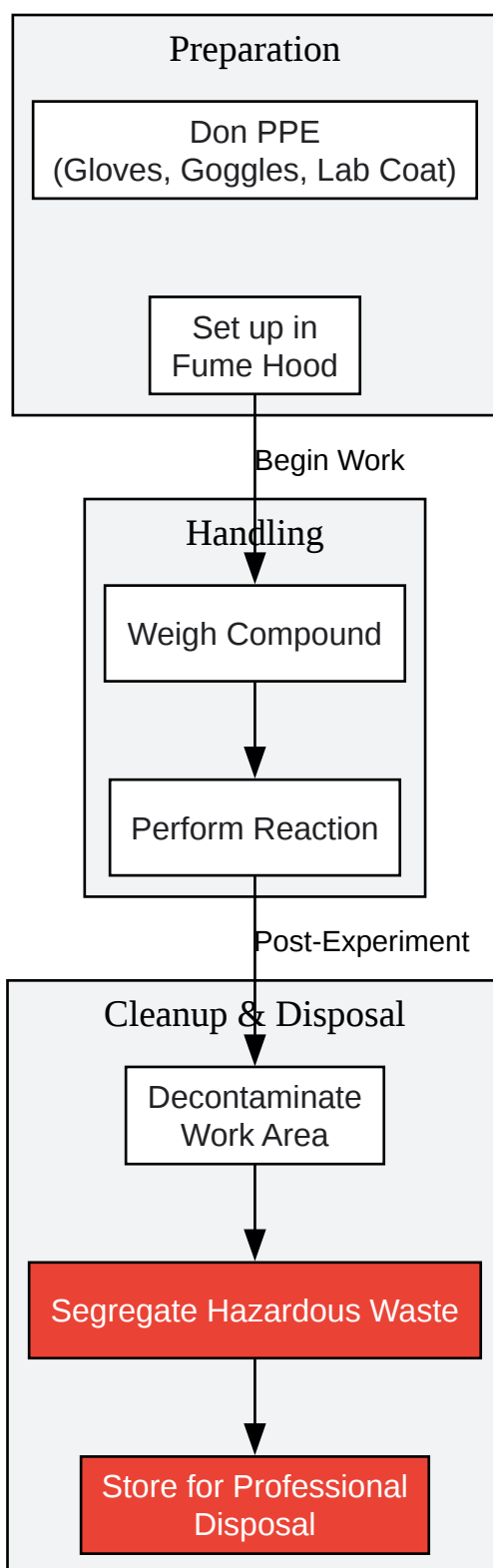
### Experimental Protocol: Safe Handling and Storage

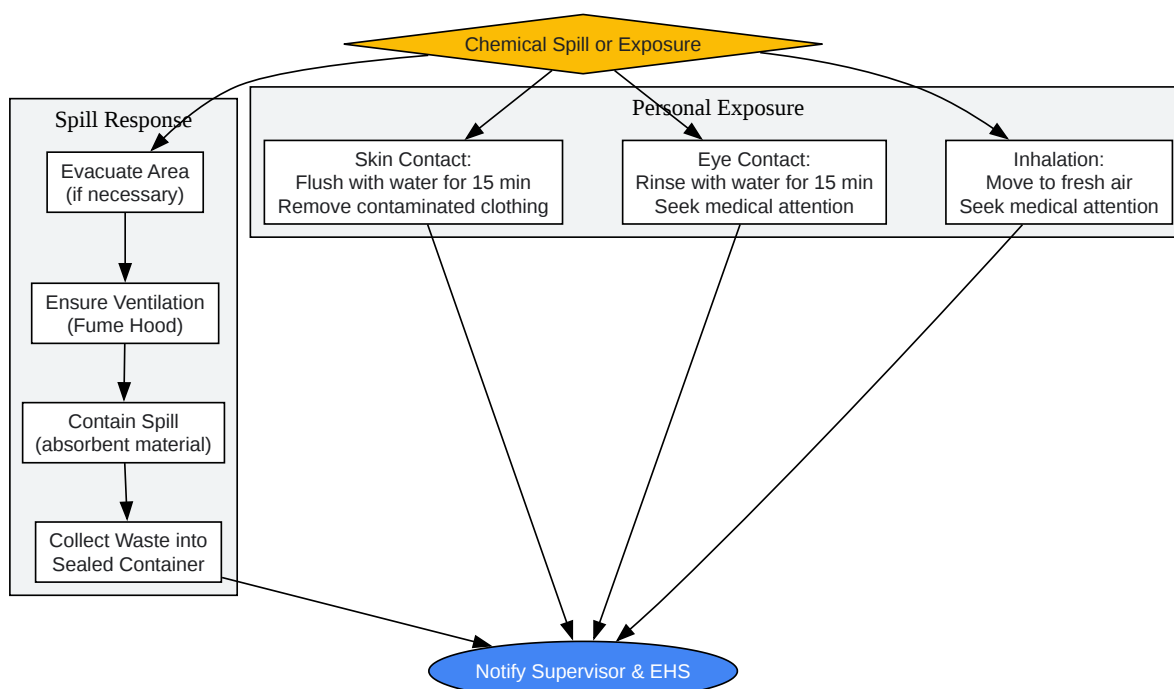
Handling:

- Preparation: Before handling, ensure all required PPE is correctly worn.[3] Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[7]
- Work Area: Conduct all work within a certified chemical fume hood to minimize inhalation risk.[4]
- Procedures: Avoid all personal contact, including the inhalation of dust.[4] Minimize dust generation and accumulation.[4] Use only non-sparking tools and take precautionary measures against static discharge.
- Hygiene: Do not eat, drink, or smoke in the handling area.[4][7] Wash hands and any exposed skin thoroughly after handling.[4][7]
- Clothing: Remove any contaminated clothing immediately and wash it before reuse.[4][8] Contaminated work clothing should not be allowed out of the workplace.[7]

**Storage:**

- Container: Keep the container tightly closed in a dry, well-ventilated place.
- Conditions: Store in a secure area away from incompatible materials such as bases and strong oxidizing agents.<sup>[1]</sup> Keep away from heat and sources of ignition. For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month, preferably under nitrogen.<sup>[6][9]</sup>





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